

Application Notes and Protocols for Intracerebroventricular Infusion of BMS-466442 in Mice

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Compound of Interest		
Compound Name:	BMS-466442	
Cat. No.:	B15606448	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the continuous intracerebroventricular (ICV) infusion of **BMS-466442**, a selective inhibitor of the amino acid transporter Alanine-Serine-Cysteine Transporter-1 (ASC-1), in a mouse model. This protocol is intended to guide researchers in the fields of neuroscience, pharmacology, and drug development.

Introduction

BMS-466442 is a potent and selective inhibitor of ASC-1, a transporter responsible for the uptake of small neutral amino acids, including D-serine, an important co-agonist at the NMDA receptor.[1][2][3][4] By inhibiting ASC-1, BMS-466442 can modulate neurotransmission and has been investigated for its therapeutic potential in conditions such as schizophrenia and for its neuroprotective effects.[1][5] Intracerebroventricular infusion is a valuable technique for delivering compounds like BMS-466442 directly to the central nervous system, bypassing the blood-brain barrier and allowing for sustained and targeted administration. This document outlines a comprehensive protocol for the continuous ICV infusion of BMS-466442 in mice using ALZET® osmotic pumps.

Data Presentation

Table 1: BMS-466442 Properties



Property	Value	Reference
Molecular Weight	538.6 g/mol	[6]
Mechanism of Action	Selective inhibitor of ASC-1 (SLC7A10)	[1][3][4]
IC50 (human ASC-1)	36.8 nM	[2][5]
IC50 (rat primary cortical cultures)	19.7 nM	[2][4]
Solubility	Soluble in DMSO	[6]

Table 2: Recommended Materials and Equipment



Item	Supplier Example	Purpose
BMS-466442	MedChemExpress, Tocris, Cayman Chemical	Investigational compound
ALZET® Osmotic Pump (Model 1007D or 2002)	ALZET	Continuous infusion device
ALZET® Brain Infusion Kit	ALZET	Cannula and tubing for ICV delivery
Stereotaxic Frame for Mice	Stoelting, Kopf	Precise positioning for surgery
Anesthesia System (Isoflurane)	Animal anesthesia	
Micro-drill	Craniotomy	_
Hamilton Syringe (10 μL)	Hamilton	Accurate filling of the osmotic pump
Dimethyl Sulfoxide (DMSO), sterile	Sigma-Aldrich	Solvent for BMS-466442
Phosphate-Buffered Saline (PBS), sterile	Gibco	Vehicle for infusion
Surgical Tools (forceps, scissors, etc.)	Fine Science Tools	Surgical procedures
Dental Cement or Cyanoacrylate Glue	Securing the cannula	
Analgesics (e.g., Carprofen, Buprenorphine)	Post-operative care	

Table 3: Infusion Parameters for BMS-466442



Parameter	Recommended Value	Notes
Drug Concentration	250 μΜ	Based on published in vivo studies.
Vehicle	PBS with ≤ 10% DMSO	BMS-466442 is first dissolved in DMSO, then diluted in PBS. Final DMSO concentration should be minimized.
ALZET® Pump Model	1007D or 2002	Both have a nominal flow rate of 0.5 μL/hr.
Infusion Rate	0.5 μL/hr	Nominal flow rate for selected pump models.
Infusion Duration	7 or 14 days	Dependent on the experimental design and pump model (1007D for 7 days, 2002 for 14 days).
Total Daily Dose (μ g/day)	~1.62 μ g/day	Calculated based on a 250 μM concentration and 0.5 μL/hr infusion rate.
Stereotaxic Coordinates (from Bregma)	Anteroposterior (AP): -0.3 to -0.6 mmMediolateral (ML): ±1.0 mmDorsoventral (DV): -2.5 to -3.0 mm	For targeting the lateral ventricle in adult C57BL/6 mice.

Experimental ProtocolsPreparation of BMS-466442 Infusion Solution

- Stock Solution Preparation:
 - Based on its solubility, prepare a stock solution of BMS-466442 in 100% sterile DMSO.
 For example, to prepare a 10 mM stock solution, dissolve 5.39 mg of BMS-466442 in 1 mL of DMSO.



- Ensure the compound is fully dissolved by gentle vortexing or sonication.
- Final Infusion Solution Preparation (250 μΜ):
 - To prepare the final infusion solution, dilute the BMS-466442 stock solution in sterile PBS to achieve the target concentration of 250 μM.
 - Important: The final concentration of DMSO in the infusion solution should be kept as low as possible to avoid neurotoxicity. A final concentration of ≤ 10% DMSO is generally considered safe for ICV infusion in mice.
 - \circ For example, to prepare 200 μL of a 250 μM solution with 2.5% DMSO, take 5 μL of a 10 mM stock solution and add it to 195 μL of sterile PBS.
 - Filter the final solution through a 0.22 μm sterile filter before filling the osmotic pump.

ALZET® Osmotic Pump Preparation and Priming

- Pump Filling:
 - Following the manufacturer's instructions, fill the ALZET® osmotic pump (Model 1007D for a 7-day infusion or 2002 for a 14-day infusion) with the prepared 250 μM BMS-466442 solution using a sterile filling tube and a Hamilton syringe.
 - Ensure no air bubbles are trapped inside the pump.
- Flow Moderator Insertion:
 - Insert the flow moderator into the pump opening until it is flush with the pump surface.
- Pump Priming:
 - Incubate the filled pump in sterile saline at 37°C for at least 4-6 hours before implantation.
 This ensures the pump starts delivering at a steady rate immediately upon implantation.

Surgical Procedure for Cannula and Pump Implantation

Anesthesia and Analgesia:



- Anesthetize the mouse using isoflurane (3-4% for induction, 1.5-2% for maintenance).
- Administer a pre-operative analgesic (e.g., Carprofen, 5 mg/kg, s.c.) to manage pain.
- Stereotaxic Surgery:
 - Place the anesthetized mouse in a stereotaxic frame. Ensure the head is level.
 - Apply ophthalmic ointment to the eyes to prevent drying.
 - Shave the scalp and disinfect the surgical area with an antiseptic solution (e.g., povidoneiodine followed by 70% ethanol).
 - Make a midline incision on the scalp to expose the skull.
 - Identify Bregma, the intersection of the sagittal and coronal sutures.

Craniotomy:

- Using the stereotaxic coordinates (AP: -0.5 mm, ML: ±1.0 mm from Bregma), mark the drilling site for cannula implantation into the lateral ventricle.
- Create a small burr hole (approximately 1 mm in diameter) at the marked location using a micro-drill, being careful not to damage the underlying dura mater.

Cannula Implantation:

- Carefully lower the brain infusion cannula, attached to the primed osmotic pump via tubing, through the burr hole to the target depth (DV: -2.5 mm from the skull surface).
- Secure the cannula to the skull using dental cement or cyanoacrylate glue. An anchor screw can be placed in the skull nearby to provide additional stability.

Pump Implantation:

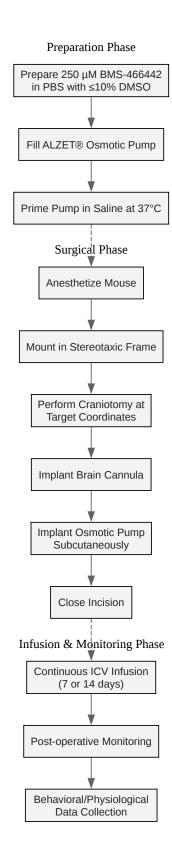
 Create a subcutaneous pocket on the back of the mouse, slightly posterior to the scapulae, by blunt dissection.



- Place the osmotic pump into the subcutaneous pocket. Ensure the tubing has enough slack to allow for free movement of the mouse's head and neck.
- Wound Closure and Post-operative Care:
 - Suture or apply wound clips to close the scalp incision.
 - Administer post-operative analgesics as required.
 - Place the mouse in a clean cage on a heating pad to maintain body temperature during recovery.
 - Monitor the animal closely for any signs of distress or complications.

Mandatory Visualizations

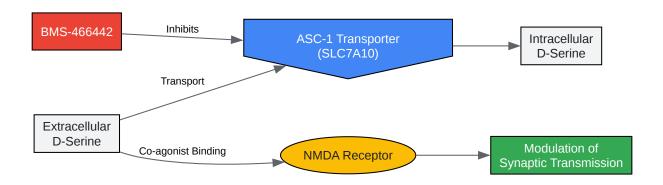




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Caption: Experimental workflow for ICV infusion of BMS-466442 in mice.





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Caption: Signaling pathway of **BMS-466442** action.

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